

Essential Guide to the Proper Disposal of GSK789

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Compound of Interest

Compound Name: GSK789

Cat. No.: B15571221

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For researchers, scientists, and drug development professionals utilizing **GSK789**, a selective inhibitor of the first bromodomains (BD1) of the bromo and extra terminal domain (BET) proteins, adherence to proper disposal procedures is paramount for laboratory safety and environmental protection.^{[1][2]} While a specific Safety Data Sheet (SDS) for **GSK789** is not publicly available, this guide provides a comprehensive disposal plan based on the general handling procedures for similar laboratory research chemicals.

It is critical to consult your institution's specific environmental health and safety (EHS) guidelines and local regulations before proceeding with any disposal protocol.

Chemical and Physical Properties of GSK789

Understanding the properties of **GSK789** is the first step toward safe handling and disposal. The following table summarizes key data for this compound.

Property	Value
Chemical Name	(3R,4R)-N-cyclohexyl-4-((5-(furan-2-yl)-3-methyl-2-oxo-1,2-dihydro-1,7-naphthyridin-8-yl)amino)-1-methylpiperidine-3-carboxamide
CAS Number	2540591-06-6 (free base)
Molecular Formula	C ₂₆ H ₃₃ N ₅ O ₃
Molecular Weight	463.58 g/mol
Appearance	Solid powder
Storage	Short term (days to weeks) at 0 - 4°C; Long term (months to years) at -20°C. Store in a dry, dark place.
Shipping	Shipped under ambient temperature as a non-hazardous chemical.
Solubility	Soluble in DMSO up to 10 mM.

(Data sourced from MedKoo Biosciences and EUBOPEN)[1][3]

Personal Protective Equipment (PPE)

Before handling **GSK789** for any purpose, including disposal, ensure the following personal protective equipment is worn:

- Eye Protection: Wear tightly fitting safety goggles.
- Hand Protection: Use chemical-impermeable gloves.
- Body Protection: Wear a lab coat or other suitable protective clothing.

Step-by-Step Disposal Procedures

The following procedures are based on standard practices for the disposal of chemical waste from a laboratory setting.

1. Unused or Expired **GSK789** (Solid Powder):

- Do not dispose of in regular trash or down the drain.
- Keep the compound in its original, clearly labeled container.
- Ensure the container is tightly sealed.
- Segregate the waste container with other solid chemical waste, following your institution's waste management guidelines.
- Arrange for pickup by your institution's certified hazardous waste disposal service.

2. Contaminated Labware (e.g., pipette tips, vials, gloves):

- All disposable materials that have come into direct contact with **GSK789** should be considered contaminated.
- Collect all contaminated items in a designated, clearly labeled hazardous waste bag or container.
- Do not mix with non-hazardous waste.
- Seal the container and store it in a designated hazardous waste accumulation area.
- Arrange for disposal through your institution's EHS department.

3. **GSK789** Solutions (e.g., in DMSO):

- Never pour **GSK789** solutions down the sink.
- Collect all liquid waste containing **GSK789** in a dedicated, properly labeled, and sealed waste container.
- The container should be compatible with the solvent used (e.g., a designated container for halogenated or non-halogenated solvents).

- Store the liquid waste container in a secondary containment bin in a well-ventilated area, away from sources of ignition.[4]
- Follow your institution's procedures for the disposal of liquid chemical waste.

4. Spill Management:

In the event of a spill, follow these steps:

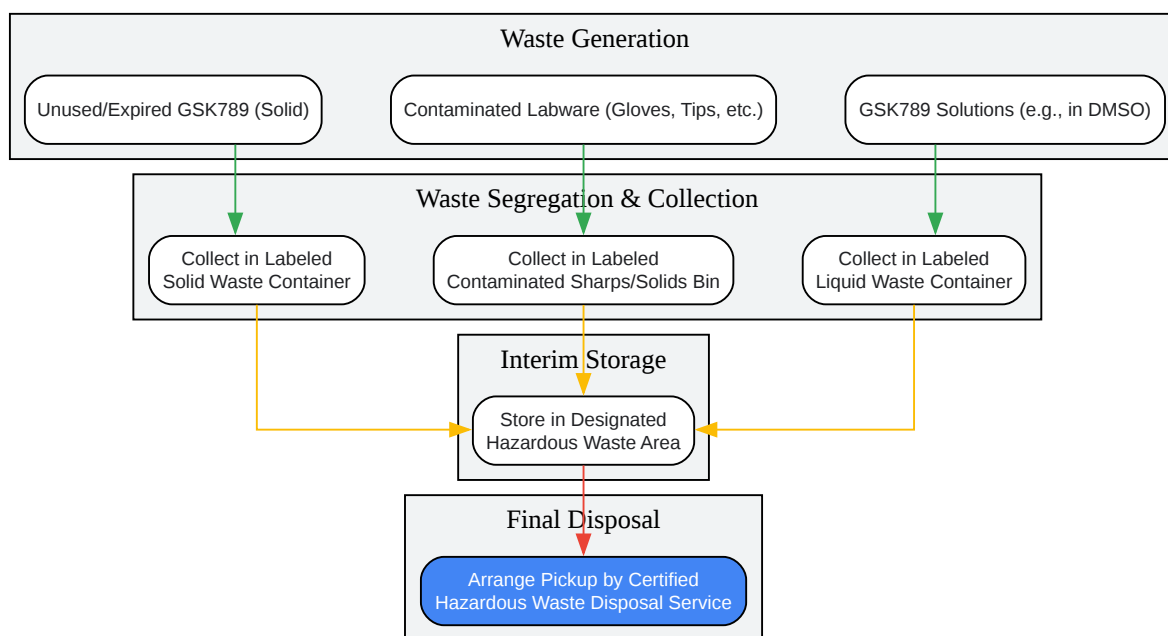
- Evacuate personnel from the immediate area.[5]
- Ensure adequate ventilation.
- Wearing appropriate PPE, contain the spill.
- For solid spills, carefully sweep or scoop the material into a designated waste container. Avoid generating dust.
- For liquid spills, absorb the solution with an inert material (e.g., vermiculite, dry sand) and place it in a sealed container for disposal.[4]
- Clean the spill area thoroughly with a suitable solvent, and collect the cleaning materials as hazardous waste.
- Report the spill to your laboratory supervisor and EHS department.

Experimental Protocols Cited

The available literature primarily discusses the use of **GSK789** in the context of its inhibitory effects on BET bromodomains in various assays, such as TR-FRET and BROMOScan, and in cellular assays to assess its antiproliferative and cytokine-releasing effects.[3] Detailed, step-by-step experimental protocols for its use are not provided in the publicly accessible search results. Researchers should refer to the specific methodologies outlined in publications such as those in the Journal of Medicinal Chemistry for in-depth experimental designs.[6][7]

GSK789 Disposal Workflow

The following diagram illustrates the logical flow for the proper disposal of **GSK789** and associated waste.



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GSK789 Disposal Workflow Diagram

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